

removing peroxide impurities from 2-Ethoxyethanol

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Compound of Interest

Compound Name: 2-Ethoxyethanol

Cat. No.: B086334

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Technical Support Center: **2-Ethoxyethanol** Purification

Welcome to the technical support center for the purification of **2-Ethoxyethanol**. This guide provides detailed information on how to effectively remove hazardous peroxide impurities from your solvent, ensuring the safety and success of your experiments.

Frequently Asked Questions (FAQs)

Q1: Why do I need to remove peroxides from **2-Ethoxyethanol**?

A1: **2-Ethoxyethanol**, like many ethers, can form explosive peroxide compounds over time when exposed to air and light.^{[1][2]} These peroxides are sensitive to heat, friction, and mechanical shock and can detonate violently, especially during processes like distillation or evaporation where they can become concentrated.^{[1][3]} Therefore, it is crucial to remove these impurities before use, particularly for applications involving heating.

Q2: How can I detect the presence of peroxides in my **2-Ethoxyethanol**?

A2: Several methods are available for detecting peroxides. Commercially available peroxide test strips are a simple and effective qualitative method.^[4] A common wet chemical test involves adding a freshly prepared solution of potassium iodide to the solvent; the formation of a yellow to brown color indicates the presence of peroxides.^[4]

Q3: How often should I test my **2-Ethoxyethanol** for peroxides?

A3: It is recommended to test for peroxides before each use, especially if the container has been opened previously.[3] For unopened containers, it is good practice to test after the manufacturer's expiration date. For opened containers of unstabilized ethers, peroxides can form within days to weeks.[5]

Q4: What are the signs of high levels of peroxide contamination?

A4: Visual inspection of the solvent container can sometimes reveal high levels of peroxide contamination. Signs to look for include the formation of crystals, a viscous liquid, or a cloudy appearance.[2] If any of these are observed, the container should be handled with extreme caution and not opened.

Q5: Can I prevent peroxide formation in **2-Ethoxyethanol**?

A5: While complete prevention is difficult, the rate of peroxide formation can be significantly reduced. Store **2-Ethoxyethanol** in a tightly sealed, airtight, light-resistant container, away from heat and light.[6] Purchasing solvents with added inhibitors, such as butylated hydroxytoluene (BHT), can also slow down peroxide formation.[2]

Troubleshooting Guide

Q1: I tested my **2-Ethoxyethanol** with peroxide test strips, and the color is much darker than the highest value on the chart. What should I do?

A1: A very dark color indicates a high and potentially dangerous concentration of peroxides. Do not attempt to move or open the container. Contact your institution's Environmental Health and Safety (EHS) office immediately for guidance on safe disposal.

Q2: I performed the ferrous sulfate wash, but my **2-Ethoxyethanol** still tests positive for peroxides. What went wrong?

A2: There are a few possibilities:

- Insufficient washing: You may not have performed enough washes to remove all the peroxides. Repeat the washing procedure with a fresh portion of the ferrous sulfate solution until a negative peroxide test is obtained.

- Inactive ferrous sulfate solution: The ferrous sulfate solution should be freshly prepared to ensure the ferrous ions have not been oxidized to ferric ions, which are ineffective at reducing peroxides.
- Inadequate mixing: Ensure vigorous shaking during the extraction to maximize the contact between the solvent and the aqueous ferrous sulfate solution.

Q3: After passing my **2-Ethoxyethanol** through an activated alumina column, I noticed the peroxide levels are still high. What is the issue?

A3: The capacity of the alumina column to remove peroxides is finite.

- Column overload: You may have passed too much solvent through the column for the amount of alumina used. A general guideline is to use approximately 80g of alumina for every 100-400 mL of solvent.^[7]
- Inactive alumina: The activated alumina may have absorbed moisture from the atmosphere, reducing its activity. Ensure you are using freshly activated alumina.
- Channeling: The solvent may not be passing uniformly through the alumina bed. Ensure the column is packed properly to avoid channeling.

Q4: I tried the sodium metabisulfite wash, and the solution became warm. Is this normal?

A4: Yes, the reaction between peroxides and sodium metabisulfite can be exothermic. It is important to perform this procedure with adequate cooling and to vent the separatory funnel frequently to release any pressure buildup, especially when working with larger volumes.

Data Presentation

Acceptable Peroxide Concentration Limits

Application	Maximum Acceptable Peroxide Level (ppm)	Citation
General Laboratory Use	< 25	[1][8]
Distillation or Evaporation	0	[9][10]
Chromatography	< 30 (if not evaporated)	[10]
Disposal	< 100 (consult EHS)	[1][11]

Comparison of Peroxide Removal Methods

Method	Advantages	Disadvantages
Ferrous Sulfate Wash	Effective for high levels of peroxides. Relatively fast.	Introduces water and acid into the solvent, requiring subsequent washing and drying steps.
Activated Alumina Column	Removes peroxides and dries the solvent simultaneously. Does not introduce contaminants.	Can be less effective for very high peroxide concentrations. Alumina has a finite capacity. May remove inhibitors.[4]
Sodium Metabisulfite Wash	Effective for removing peroxides.	The reaction can be exothermic. Introduces water, necessitating a drying step.

Experimental Protocols

Protocol 1: Ferrous Sulfate Wash

This method is effective for removing peroxides from water-insoluble ethers like **2-Ethoxyethanol** by reducing the peroxides with ferrous ions.

Materials:

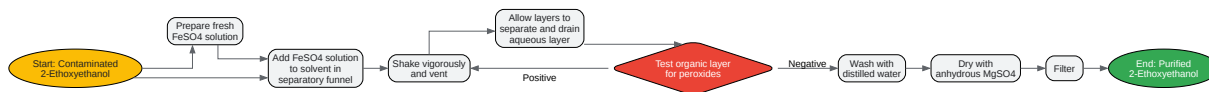
- Peroxide-contaminated **2-Ethoxyethanol**
- Ferrous sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)

- Concentrated sulfuric acid (H_2SO_4)
- Distilled water
- Separatory funnel
- Beakers and flasks
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Peroxide test strips

Procedure:

- Prepare the Ferrous Sulfate Solution: In a fume hood, prepare a fresh solution by dissolving 6 g of ferrous sulfate heptahydrate in 11 mL of distilled water and carefully adding 0.6 mL of concentrated sulfuric acid.[\[12\]](#)
- Extraction: Place the peroxide-contaminated **2-Ethoxyethanol** in a separatory funnel. For every 1 L of solvent, add approximately 100 mL of the freshly prepared ferrous sulfate solution.
- Mixing: Stopper the separatory funnel and shake vigorously for 1-2 minutes, periodically venting the funnel to release any pressure.
- Separation: Allow the layers to separate completely. The aqueous layer (bottom) will contain the oxidized iron and other impurities. Drain and discard the aqueous layer.
- Repeat: Repeat the washing step with fresh portions of the ferrous sulfate solution until the organic layer gives a negative test for peroxides using a test strip.
- Water Wash: Wash the **2-Ethoxyethanol** with two portions of distilled water to remove any residual acid and iron salts.
- Drying: Dry the purified **2-Ethoxyethanol** over anhydrous magnesium sulfate or sodium sulfate.
- Filtration: Filter the dried solvent to remove the drying agent.

- Storage: Store the purified **2-Ethoxyethanol** in a tightly sealed, amber glass bottle, preferably under an inert atmosphere (e.g., nitrogen or argon).



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Caption: Workflow for removing peroxides using a ferrous sulfate wash.

Protocol 2: Activated Alumina Column Chromatography

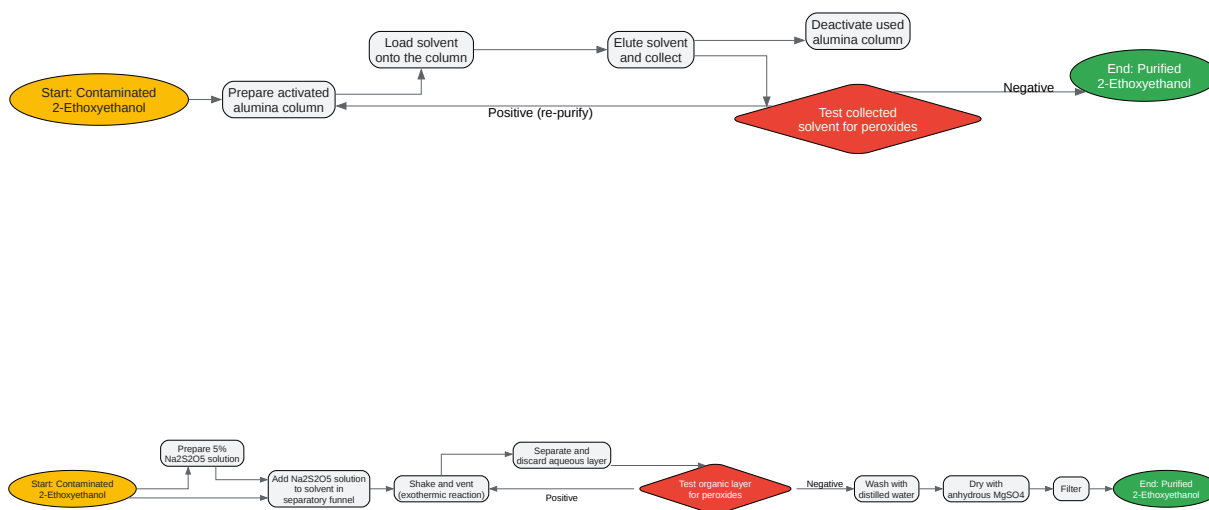
This method utilizes activated alumina to adsorb and decompose peroxides, simultaneously drying the solvent.

Materials:

- Peroxide-contaminated **2-Ethoxyethanol**
- Activated alumina (basic or neutral, Brockmann Grade I)
- Glass chromatography column with a stopcock
- Glass wool or cotton
- Sand (optional)
- Collection flask
- Peroxide test strips

Procedure:

- **Column Preparation:** In a fume hood, securely clamp a glass chromatography column in a vertical position. Place a small plug of glass wool or cotton at the bottom of the column to support the packing material.
- **Packing the Column:** Add the activated alumina to the column. A general guideline is to use 80 g of alumina for every 100-400 mL of solvent to be purified.^[7] Gently tap the column to ensure even packing and to remove any air pockets. A small layer of sand can be added on top of the alumina to prevent disturbance during solvent addition.
- **Elution:** Carefully pour the peroxide-contaminated **2-Ethoxyethanol** onto the top of the alumina column.
- **Collection:** Open the stopcock and allow the solvent to pass through the column under gravity. Collect the purified solvent in a clean, dry flask.
- **Peroxide Test:** Test the collected eluate for the presence of peroxides. If the test is positive, the column capacity may have been exceeded.
- **Column Deactivation:** After use, the alumina may still contain adsorbed peroxides. It is a good safety practice to slowly pass a dilute acidic solution of ferrous sulfate through the column to deactivate any residual peroxides before disposing of the alumina.^{[9][10]}
- **Storage:** Store the purified **2-Ethoxyethanol** in a tightly sealed, amber glass bottle, preferably under an inert atmosphere.



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